

Personal protective equipment for handling zinc;ethenylbenzene

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Compound of Interest

Compound Name: zinc;ethenylbenzene

Cat. No.: B15448671

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This document provides a comprehensive guide to the safe handling, use, and disposal of zinc and ethenylbenzene (styrene) in a laboratory setting. The procedures outlined below are designed to provide researchers, scientists, and drug development professionals with essential safety and logistical information.

Chemical Hazard Summary

It is crucial to understand the primary hazards associated with zinc and ethenylbenzene before handling them. While solid zinc is relatively stable, zinc powder presents a significant flammability risk. Ethenylbenzene is a flammable liquid with multiple health hazards.

Chemical	GHS Hazard Pictograms	Key Hazards
Zinc (Solid/Bulk)	No pictogram required	In its solid form, zinc is considered nonhazardous.[1][2]
Zinc (Powder/Dust)	Flame	Flammable Solid.[3] Self-heating; may catch fire.[4][5] In contact with water, releases flammable gases which may ignite spontaneously.[1][4]
Ethenylbenzene (Styrene)	Flame, Health Hazard, Exclamation Mark, Environment	Highly flammable liquid and vapor.[6][7][8][9] May be fatal if swallowed and enters airways.[6][7][8] Harmful if inhaled.[6][7][8] Causes skin and serious eye irritation.[8][10] Suspected of causing genetic defects and cancer.[8][9][10]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The required equipment varies based on the chemical's physical form and the procedure being performed.

PPE Category	Zinc (Solid/Bulk)	Zinc (Powder/Dust)	Ethenylbenzene (Styrene)
Eye / Face Protection	Safety glasses.	Chemical splash goggles or dust-proof goggles.[3][11][12]	Chemical splash goggles and/or a full face shield.[13]
Hand Protection	Standard laboratory gloves (e.g., Nitrile) are recommended to prevent contact.[5][14]	Nitrile rubber gloves. [4] Avoid skin contact. [11]	Chemical-resistant gloves (e.g., Viton™, polyvinyl alcohol).[13] [15] Nitrile provides only short-term splash protection.[15]
Body Protection	Lab coat.	Fully buttoned lab coat.[4] Protective clothing (e.g., Tyvek®) may be required for extensive handling.[3]	Lab coat (flame-resistant recommended), long pants, and closed-toe shoes.[15]
Respiratory Protection	Not normally required.	Required if dust is generated and ventilation is inadequate. Use a NIOSH-approved respirator with an N95 particulate filter.[3][11] [16]	Required if work is not performed in a fume hood or if ventilation is insufficient. Use a NIOSH-approved supplied-air respirator. [17][18]

Safe Handling and Operational Plan

Adherence to proper handling and storage procedures is essential for preventing accidents and ensuring a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle zinc powder and ethenylbenzene inside a certified chemical fume hood to minimize inhalation exposure.[4][9][19] A local exhaust system is preferable for ethenylbenzene.

- Ignition Sources: When working with zinc powder or ethenylbenzene, ensure there are no open flames, sparks, or hot surfaces nearby.[9][11] Use explosion-proof electrical and ventilation equipment.[3][9]
- Static Discharge: Ground and bond all containers and transfer equipment when handling ethenylbenzene to prevent static electricity buildup, which can ignite vapors.[7][9][10]

Handling Procedures

- Preparation: Designate a specific work area for handling these chemicals. Ensure an eyewash station and safety shower are accessible.[12]
- Donning PPE: Put on all required PPE as specified in the table above before handling any chemicals.
- Dispensing:
 - Zinc Powder: Use non-sparking tools for handling.[3] Avoid creating dust clouds.
 - Ethenylbenzene: Dispense the smallest quantity needed for the experiment. Keep the container tightly closed when not in use.[20]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[3][12]
 - Decontaminate the work surface and any equipment used.[20]

Storage Requirements

- Zinc (Solid and Powder): Store in a tightly closed, properly labeled container in a cool, dry, well-ventilated area.[4][14][21] Store separately from incompatible materials such as strong acids, bases, and water.[1][4][11]
- Ethenylbenzene: Store in a designated flammable liquids cabinet.[20] Keep the container tightly closed and protected from sunlight.[7][9] Store away from oxidizers and other incompatible materials.[22]

Emergency and Disposal Plan

Spill Response Protocol

- Zinc Powder Spill:
 - Evacuate the immediate area and eliminate all ignition sources.[3]
 - DO NOT USE WATER.[3]
 - Wearing appropriate PPE, cover the spill with dry sand, dry earth, or another non-combustible absorbent material.[3]
 - Carefully sweep the material into a sealable, labeled container for hazardous waste disposal.[1][3]
 - Ventilate the area after cleanup is complete.[3]
- Ethenylbenzene Spill (<500 mL inside a fume hood):
 - Ensure all ignition sources are removed.[9]
 - If trained, cover the spill with an inert absorbent material (e.g., vermiculite, sand).[9][15]
 - Using non-sparking tools, collect the absorbed material into a sealed, labeled container for hazardous waste.[9][15]
 - For large spills, or any spill outside a fume hood, evacuate the lab, alert others, and contact your institution's Environmental Health & Safety (EHS) department immediately.
[15][19]

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.[1][19]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[5][19]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[5\]](#)[\[19\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)[\[5\]](#)[\[19\]](#)

Waste Disposal Plan

- General: All waste containing zinc or ethenylbenzene must be treated as hazardous waste.[\[3\]](#)[\[4\]](#)[\[15\]](#)
- Containerization:
 - Collect liquid waste in a compatible, sealed, and clearly labeled hazardous waste container.[\[4\]](#)[\[20\]](#)
 - Collect solid waste (including contaminated gloves, absorbent materials, and empty containers) in a separate, sealed, and labeled container.[\[4\]](#)[\[15\]](#)
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. This is typically done through your institution's EHS department.[\[3\]](#)[\[4\]](#)[\[14\]](#) Never pour ethenylbenzene down the drain.[\[9\]](#)[\[23\]](#)

Quantitative Data Summary

The following tables provide key quantitative data for zinc and ethenylbenzene.

Physical and Chemical Properties

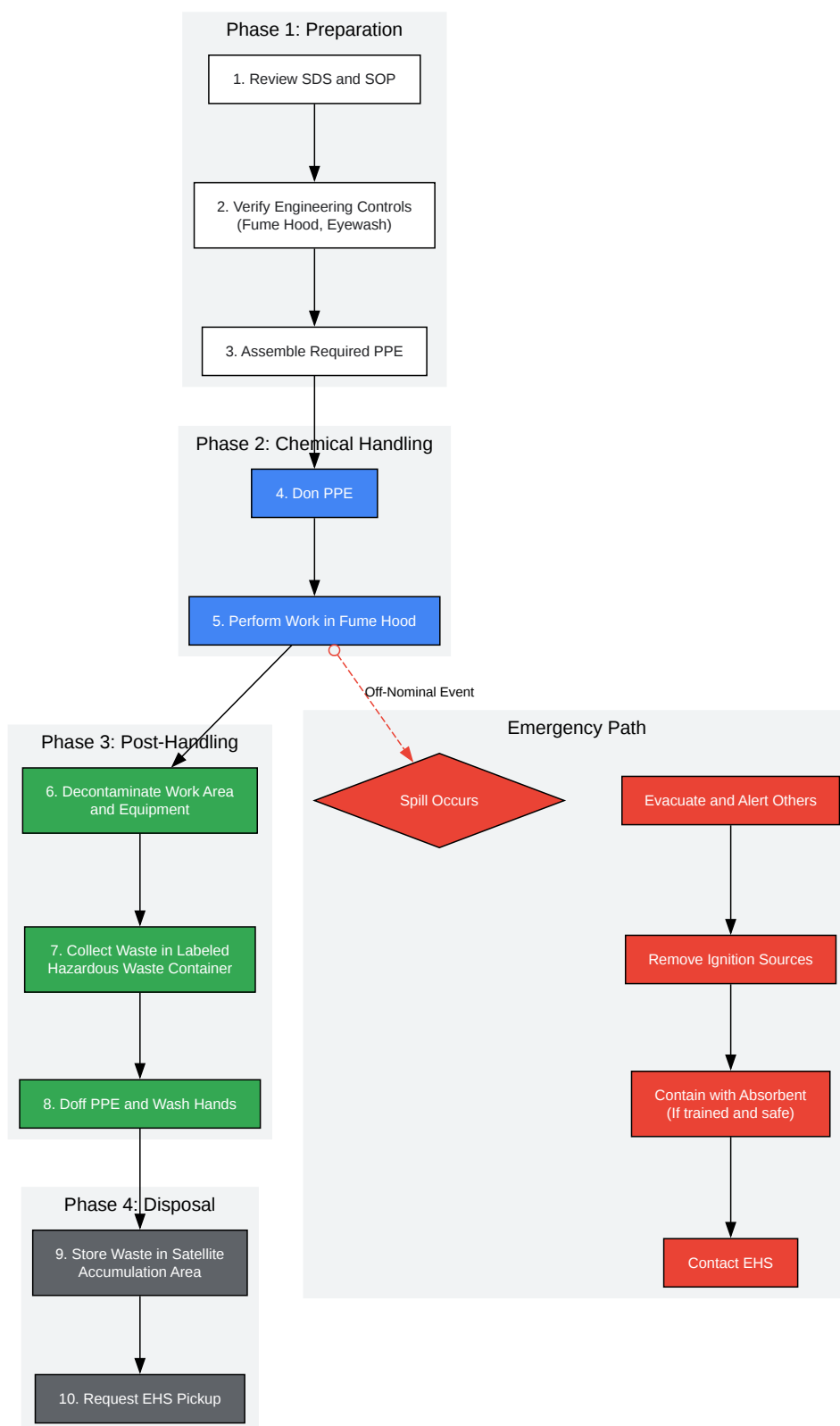
Property	Zinc	Ethenylbenzene (Styrene)
CAS Number	7440-66-6	100-41-4
Molecular Formula	Zn	C ₈ H ₈
Molecular Weight	65.38 g/mol	104.15 g/mol
Boiling Point	907 °C	145-146 °C[22]
Melting Point	419.5 °C	-30.6 °C[22][23]
Flash Point	N/A (Combustible Solid)	31 °C[23]
Specific Gravity	7.14	0.905[22]

Occupational Exposure Limits

Substance	Basis	TWA (8-hour)	STEL (15-minute)
Zinc Oxide Fume	ACGIH TLV	2 mg/m ³ (Respirable)	10 mg/m ³ (Respirable)
Zinc Oxide Fume	OSHA PEL	5 mg/m ³ (Fume)	-
Ethenylbenzene	ACGIH TLV	10 ppm	20 ppm
Ethenylbenzene	OSHA PEL	100 ppm	-
Ethenylbenzene	NIOSH REL	50 ppm (215 mg/m ³)	100 ppm (425 mg/m ³)

Workflow and Safety Protocol Visualization

The following diagram illustrates the logical workflow for safely handling zinc and ethenylbenzene, including the appropriate response to a spill.



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Caption: Workflow for safe chemical handling, cleanup, and emergency spill response.

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